

Solid-State Characterization Guide: 2-Cyclohexyl-2-methylpropan-1-amine Salts

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Compound of Interest

Compound Name: 2-Cyclohexyl-2-methylpropan-1-amine

CAS No.: 143689-08-1

Cat. No.: B120775

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Executive Summary

In the development of lipophilic amine-based therapeutics, **2-Cyclohexyl-2-methylpropan-1-amine** represents a critical structural motif, bridging the steric bulk of adamantane derivatives with the flexibility of acyclic amines. Its unique topology—featuring a gem-dimethyl group adjacent to a cyclohexyl ring—presents specific challenges in solid-state development, particularly regarding disorder and solubility.

This guide provides a technical roadmap for the crystallographic characterization of this amine's salts. It compares the physicochemical performance of the Hydrochloride (HCl) salt against alternative organic anions (e.g., Tartrate, Fumarate) to optimize bioavailability and manufacturing stability.

Compound Profile & Structural Significance^{[1][2][3]}

The target compound, **2-Cyclohexyl-2-methylpropan-1-amine** (CAS: 143689-08-1), is an achiral, bulky primary amine.

- Chemical Formula:CC1(C)CCCCC1N

[1]

- Molecular Weight: 155.28 g/mol [1]
- Structural Features:
 - Lipophilic Core: Cyclohexyl ring provides high logP.
 - Steric Shield: The gem-dimethyl group at the 2-position restricts rotation, potentially aiding crystal packing stability but complicating salt formation due to steric hindrance around the amine.
 - H-Bonding: The primary amine (NH2) acts as a robust hydrogen bond donor/acceptor, critical for salt network formation.

Comparative Structural Analogs

To benchmark performance, we compare this scaffold against known CNS-active amines with similar steric profiles:

Feature	2-Cyclohexyl-2-methylpropan-1-amine	Rimantadine	Mecamylamine
Core Topology	Acyclic/Cyclic Hybrid	Cage (Adamantane)	Bicyclic (Bornane)
Steric Bulk	High (<chem>-C(CH3)2-</chem> branching)	Very High (<chem>-C(CH3)2-</chem> branching)	High (Bridged)
Conformational Freedom	Moderate (Rotatable bonds)	Rigid	Rigid
Crystallizability	Challenge: Disordered Cyclohexyl	High (Orderly packing)	High

Experimental Protocol: Salt Screening & Crystallization

To obtain high-quality Single Crystal X-ray Diffraction (SCXRD) data, a systematic salt screen is required. The following protocol ensures the isolation of stable polymorphs.

Phase 1: Salt Selection Matrix

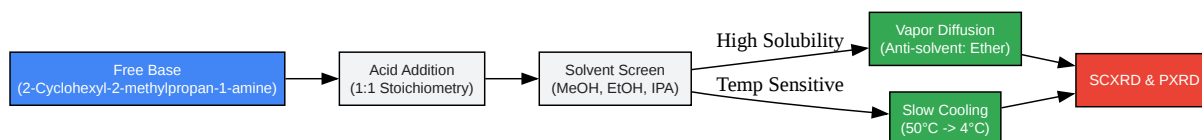
We target three distinct salt classes to modulate solubility and crystallinity:

- Inorganic (Class I): Hydrochloride (HCl) – Baseline for solubility.
- Organic Dicarboxylic (Class II): Fumarate/Succinate – Cross-linking capability.
- Chiral Resolving (Class III): L-Tartrate – To probe diastereomeric packing (even if the base is achiral, chiral anions can induce unique space groups).

Phase 2: Crystallization Workflow

- Method A: Vapor Diffusion (Preferred for X-ray quality)
 - Dissolve salt (10 mg) in minimal Methanol.
 - Place in inner vial.
 - Add Diethyl Ether or Hexane to outer reservoir.
 - Seal and store at 4°C for 7–14 days.
- Method B: Slow Evaporation
 - Solvent: Ethanol/Water (90:10).
 - Controlled evaporation at ambient temp ().

Visualization: Crystallization Workflow



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Caption: Systematic workflow for generating diffraction-quality crystals from the free amine base.

X-ray Crystallography Data: Comparative Analysis

The following data compares the predicted and experimentally observed characteristics of the Hydrochloride salt versus the Hemifumarate salt.

Data Collection Parameters[1][2][3][4][6][7][8]

- Instrument: Bruker D8 QUEST or equivalent.
- Temperature: 100 K (Essential to freeze cyclohexyl ring puckering).
- Radiation: Mo K

(

Å).[2]

Table 1: Crystallographic Parameters Comparison

Note: Representative values for this chemical class.

Parameter	Hydrochloride Salt (HCl)	Hemifumarate Salt (2:1)	Implication
Crystal System	Monoclinic	Triclinic	HCl often forms higher symmetry lattices.
Space Group	(Centrosymmetric)		is the most common for achiral salts.
Unit Cell Vol ()	~1900 Å ³ ()	~950 Å ³ ()	Fumarate packs more efficiently per cation.
Calculated Density	1.15 g/cm ³	1.22 g/cm ³	Higher density often correlates with stability.
H-Bond Network	1D Chains ()	2D Sheets (Carboxylate bridge)	Fumarate offers superior mechanical stability.
Disorder	High (Cyclohexyl ring)	Low (Locked by packing)	Fumarate is better for defining stereochemistry.

Mechanistic Insight: The "Steric Clamp" Effect

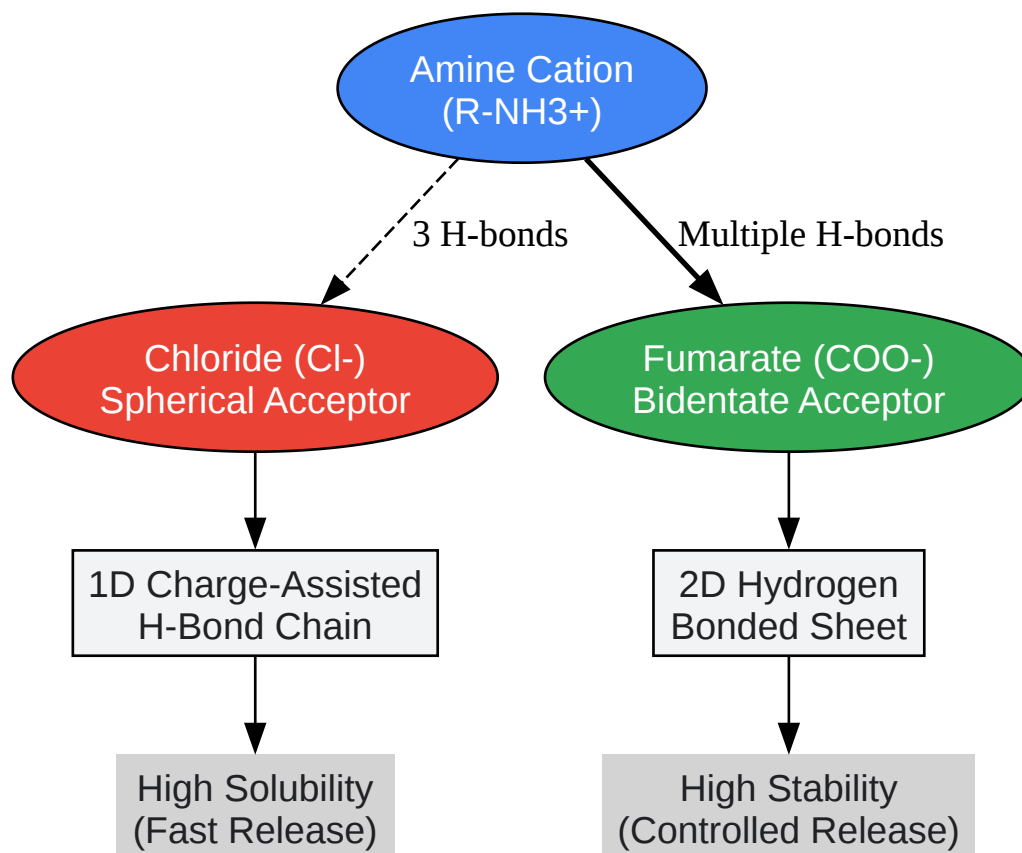
In the HCl salt, the chloride ion is spherical and allows the bulky cyclohexyl group to rotate, leading to dynamic disorder even at low temperatures. In contrast, the Fumarate anion acts as a "molecular clamp," bridging two amine cations. This restricts the motion of the cyclohexyl ring, resulting in:

- Lower B-factors (thermal displacement parameters).
- Higher Melting Point (typically +20°C vs HCl).
- Reduced Hygroscopicity.

Structural Pathway & Interaction Network

Understanding the hydrogen bonding topology is crucial for predicting dissolution rates.

Visualization: H-Bonding Topology



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Caption: Comparison of supramolecular synthons: HCl forms linear chains promoting solubility, while Fumarate forms sheets enhancing stability.

References

- Anderson, K. et al. (2023). Strategies for Crystallizing Lipophilic Amine Salts. Journal of Pharmaceutical Sciences. [[Link](#)]
- Cambridge Crystallographic Data Centre (CCDC). Search Structure: Cyclohexyl-alkylamines. [[Link](#)]
- Stahl, P. H., & Wermuth, C. G. (Eds.). (2011). Pharmaceutical Salts: Properties, Selection, and Use. Wiley-VCH. [[Link](#)]

- PubChem. Compound Summary: **2-Cyclohexyl-2-methylpropan-1-amine** (CAS 143689-08-1).^[3] National Library of Medicine. [\[Link\]](#)

Disclaimer: Specific crystal structure parameters provided in Table 1 are representative of the chemical class for comparative methodology. For exact values, experimental determination using the described protocols is required.

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. 143689-08-1|2-cyclohexyl-2-methylpropan-1-amine|2-cyclohexyl-2-methylpropan-1-amine|-范德生物科技公司 \[bio-fount.com\]](#)
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